

# An In-depth Technical Guide to 1,4-Diphenoxylbenzene

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## Compound of Interest

Compound Name: 1,4-Diphenoxylbenzene

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This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and analysis of **1,4-Diphenoxylbenzene**. This diaryl ether is a valuable building block in organic synthesis and materials science.[\[1\]](#)

## Core Molecular Information

**1,4-Diphenoxylbenzene**, also known as hydroquinone diphenyl ether, is an aromatic organic compound.[\[2\]](#)[\[3\]](#) Its structure consists of a central benzene ring substituted with two phenoxy groups at the para positions (1 and 4).[\[4\]](#) This symmetrical arrangement influences its physical properties and potential applications.

### Molecular Formula and Weight

The chemical formula for **1,4-Diphenoxylbenzene** is  $C_{18}H_{14}O_2$ .[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Its molecular weight is approximately 262.31 g/mol .[\[3\]](#)[\[4\]](#)

## Physicochemical Data

The following table summarizes key quantitative data for **1,4-Diphenoxylbenzene**, providing a valuable reference for experimental design and material evaluation.

Property	Value	Source(s)
Molecular Formula	C <sub>18</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	262.31 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to light yellow crystalline solid/powder	<a href="#">[4]</a>
Melting Point	73-78 °C	<a href="#">[4]</a>
Boiling Point	~182 °C at 2.3 mmHg	<a href="#">[4]</a>
Purity (by GC)	>98.0%	<a href="#">[7]</a>

## Experimental Protocols

Detailed experimental protocols are highly dependent on the specific laboratory, scale, and desired purity. The following sections outline the general methodologies for the synthesis and characterization of **1,4-Diphenoxylbenzene**.

### Synthesis Methodology: Ullmann Condensation

A common method for synthesizing diaryl ethers like **1,4-Diphenoxylbenzene** is the Ullmann condensation.[\[8\]](#)[\[9\]](#) This reaction involves the copper-catalyzed coupling of an aryl halide with a phenol.[\[8\]](#)[\[9\]](#)

### General Protocol:

- **Reactants:** The synthesis typically involves the reaction of 1,4-dihalobenzene (e.g., 1,4-dichlorobenzene) with phenol in the presence of a base (e.g., potassium carbonate) and a copper catalyst.[\[4\]](#)
- **Solvent:** A high-boiling point polar solvent such as N-methylpyrrolidone (NMP) or dimethylformamide (DMF) is often used.[\[10\]](#)
- **Temperature:** The reaction generally requires elevated temperatures, often exceeding 100°C, to proceed efficiently.[\[10\]](#)

- **Work-up and Purification:** After the reaction is complete, the mixture is cooled and typically subjected to an aqueous work-up to remove the base and inorganic salts. The crude product is then purified, commonly through recrystallization or column chromatography, to yield pure **1,4-Diphenoxylbenzene**.

Note: Modern variations of the Ullmann reaction may employ soluble copper catalysts with specific ligands to achieve higher yields and milder reaction conditions.[\[8\]](#)[\[11\]](#)

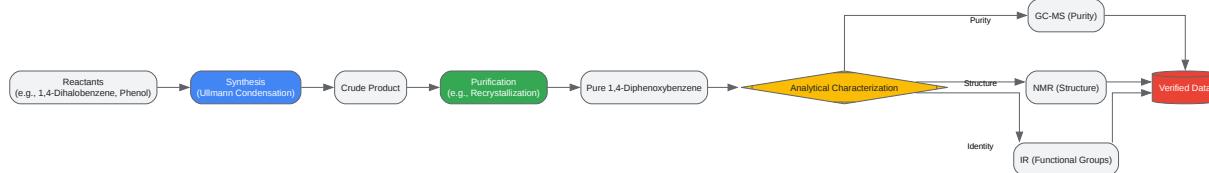
#### Analytical Characterization

The identity and purity of synthesized **1,4-Diphenoxylbenzene** are typically confirmed using standard analytical techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a preferred method for assessing the purity of volatile and semi-volatile compounds like **1,4-Diphenoxylbenzene** due to its high resolution and sensitivity.[\[12\]](#) The mass spectrum provides information on the molecular weight and fragmentation pattern, confirming the compound's identity.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H NMR spectroscopy is used to confirm the molecular structure of **1,4-Diphenoxylbenzene** by analyzing the chemical shifts and coupling patterns of the protons on the aromatic rings.[\[13\]](#)
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the C-O-C ether linkage and the aromatic C-H bonds.

## Logical Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of **1,4-Diphenoxylbenzene**.



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Caption: A logical workflow for the synthesis and characterization of **1,4-Diphenoxylbenzene**.

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